Application Notes: C.I. Acid Yellow 42 Staining for Paraffin Sections

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Compound of Interest

Compound Name:	*C.I. Acid yellow 42*
Cat. No.:	*B12374769*

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Introduction

C.I. Acid Yellow 42 is a water-soluble anionic dye.[1][2][3][4] While primarily utilized in the textile and leather industries for dyeing protein-based materials like wool and silk, its properties as an acid dye suggest its potential application in histological staining.[2][4][5] Acid dyes, in acidic solutions, carry a net negative charge and bind to components with a net positive charge, such as the cytoplasm and other proteins. This protocol outlines a proposed method for the use of **C.I. Acid Yellow 42** for staining protein components in formalin-fixed, paraffin-embedded tissue sections. The bright yellow color of the dye provides a distinct visualization of these elements.[1][2][3][4]

Principle of Staining

The staining mechanism of **C.I. Acid Yellow 42**, like other acid dyes, is based on electrostatic interactions. In an acidic environment, the amino groups of tissue proteins are protonated, resulting in a net positive charge. The negatively charged sulfonate groups of the Acid Yellow 42 molecule then bind to these positively charged sites, resulting in the characteristic yellow staining of protein-rich structures. The intensity of the staining is dependent on the concentration of the dye, the pH of the staining solution, and the duration of incubation.

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Experimental Protocols

I. Preparation of Reagents

- **C.I. Acid Yellow 42** Staining Solution (1% w/v):
  - Dissolve 1 g of **C.I. Acid Yellow 42** powder in 100 mL of distilled water.
  - Add 1 mL of glacial acetic acid to acidify the solution (to approximately pH 2.5-3.5).
  - Stir until the dye is completely dissolved. The solution should be a clear lemon-yellow.[1][2][3]
  - Filter the solution before use to remove any undissolved particles.
- Acid Alcohol (0.5% HCl in 70% Ethanol):
  - Add 0.5 mL of concentrated hydrochloric acid to 99.5 mL of 70% ethanol. Mix well.
- Mayer's Hematoxylin Solution (Counterstain):
  - A commercially available, ripened Mayer's hematoxylin solution is recommended for consistency.

II. Staining Procedure for Paraffin Sections

This protocol is designed for formalin-fixed, paraffin-embedded tissue sections cut at 4-5 µm thickness.

- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene, each for 5-10 minutes.[6][7]
  - Transfer slides through two changes of absolute ethanol, each for 3-5 minutes.[6][7]
  - Hydrate through descending grades of ethanol: 95% and 70%, for 3 minutes each.[6][7]
  - Rinse gently in running tap water.

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- Staining with **C.I. Acid Yellow 42**:
  - Immerse slides in the 1% **C.I. Acid Yellow 42** staining solution for 5-10 minutes.
  - Rinse briefly in distilled water to remove excess stain.
- Differentiation:
  - Quickly dip the slides in 0.5% acid alcohol (1-3 dips) to differentiate and remove background staining.
  - Immediately rinse thoroughly in running tap water to stop the differentiation process.
- Counterstaining:
  - Immerse slides in Mayer's hematoxylin for 3-5 minutes to stain the nuclei.
  - "Blue" the sections by rinsing in running tap water for 5 minutes until the nuclei turn blue.
- Dehydration, Clearing, and Mounting:
  - Dehydrate the sections through ascending grades of ethanol: 70%, 95%, and two changes of absolute ethanol, for 3 minutes each.
  - Clear the sections in two changes of xylene, for 5 minutes each.
  - Mount with a permanent mounting medium.

Expected Results:

- Cytoplasm, muscle, collagen, and erythrocytes: Bright yellow
- Nuclei: Blue to purple

Data Presentation

Table 1: Summary of Reagents and Incubation Times

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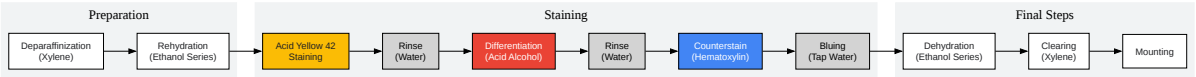
Step	Reagent	Concentration/Formula	Incubation Time
Deparaffinization	Xylene	N/A	2 x 5-10 min
Rehydration	Absolute Ethanol	100%	2 x 3-5 min
95% Ethanol	95%	3 min	
70% Ethanol	70%	3 min	
Staining	C.I. Acid Yellow 42 Solution	1% w/v in 1% Acetic Acid	5-10 min
Differentiation	Acid Alcohol	0.5% HCl in 70% Ethanol	1-3 dips
Counterstaining	Mayer's Hematoxylin	Commercial	3-5 min
Bluing	Tap Water	N/A	5 min
Dehydration	70% Ethanol	70%	3 min
95% Ethanol	95%	3 min	
Absolute Ethanol	100%	2 x 3 min	
Clearing	Xylene	N/A	2 x 5 min

Visualizations



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Caption: Workflow for **C.I. Acid Yellow 42** staining of paraffin sections.

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